

OK-432 sclerotherapy session frequency

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Compound Focus: Picibanil

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Session Frequency at a Glance

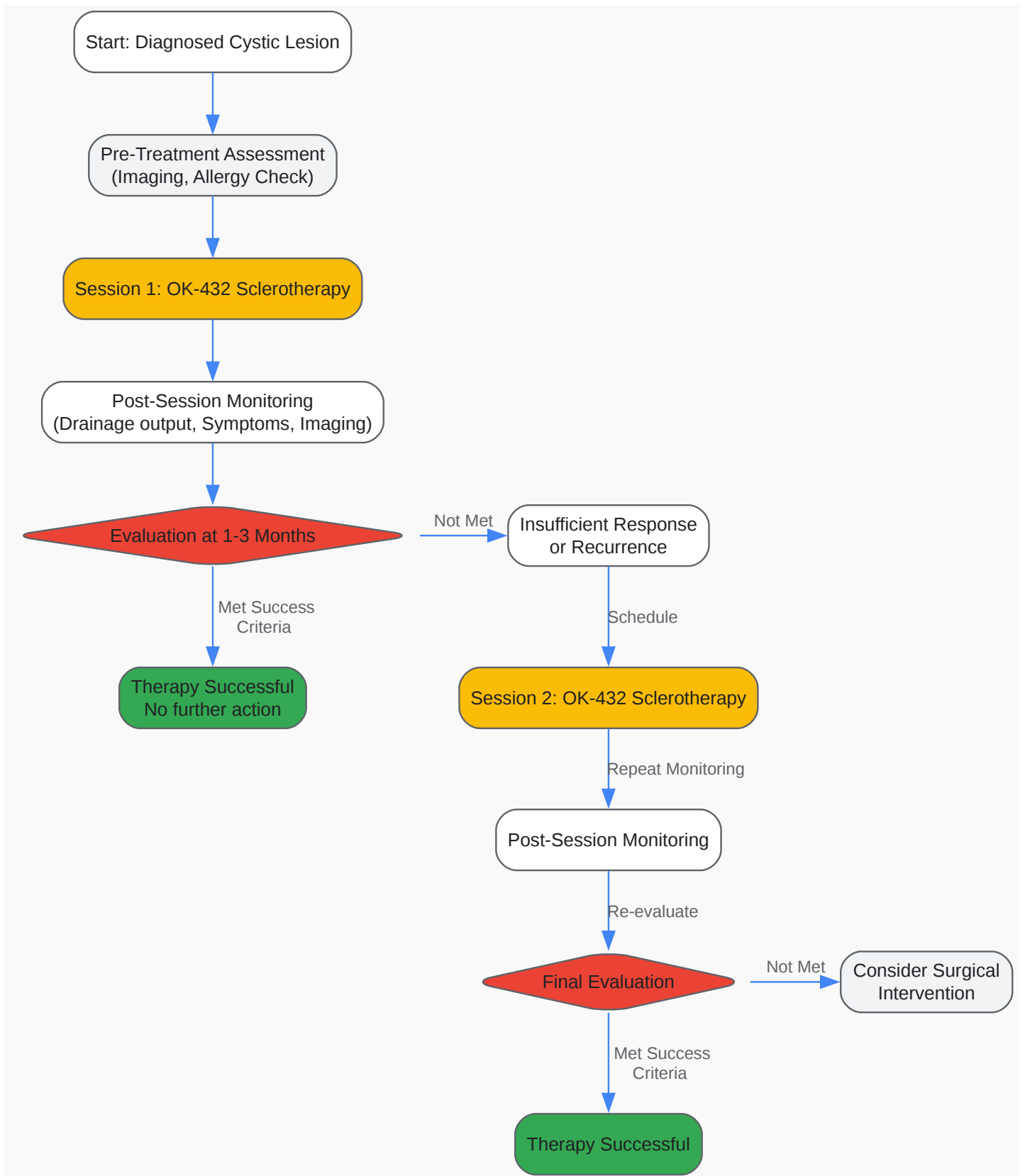
The table below summarizes the session frequencies for different conditions as reported in the literature.

Medical Application	Typical Session Frequency	Interval Between Sessions	Key Determining Factors for Additional Sessions	Reported Success Rates
Symptomatic Simple Hepatic Cysts [1]	Single-session	Not applicable (single session)	—	92.9% overall success rate [1]
Postoperative Lymphoceles [2]	1-2 sessions	1 week	Drainage output >20mL/day after first session [2]	93% clinical success rate [2]
Plunging Ranula [3]	1 to 5 sessions (mean: 1.7)	Not specified; based on follow-up	Cyst recurrence or insufficient shrinkage (<70%) on follow-up imaging [3]	52.3% showed total/near-total shrinkage; 14.3% recurrence rate after final therapy [3]
Simple Renal Cysts [4]	Single-session	Not applicable	—	96% success (complete or partial)

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		(single session)		resolution) [4]

Detailed Experimental Protocol for Multiple Sessions

The following workflow and detailed protocol are synthesized from the reviewed studies, particularly for managing lymphoceles and ranulas that require multiple treatment sessions [2] [3].



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Step-by-Step Procedure

- **Pre-Treatment Assessment & Preparation**

- **Diagnosis & Imaging:** Confirm the diagnosis and extent of the lesion using ultrasound (US), computed tomography (CT), or magnetic resonance imaging (MRI) [2] [3] [5].
- **Patient Selection:** Ensure the patient has no history of penicillin allergy, as OK-432 is derived from *Streptococcus pyogenes* treated with benzylpenicillin [3].
- **OK-432 Preparation:** Reconstitute the lyophilized OK-432 powder (0.1 mg, also known as 1 KE) in 10 mL of normal saline, resulting in a concentration of 0.01 mg/mL (0.1 KE/mL) [1] [3].

- **First Sclerotherapy Session**

- **Guidance and Anesthesia:** Perform the procedure under US or CT guidance, typically under local anesthesia [2] [4].
- **Cyst Puncture and Aspiration:** Puncture the cyst with an 18-21 gauge needle. Aspirate as much cystic fluid as possible [1] [3].
- **Agent Injection:** Inject the prepared OK-432 solution into the cyst cavity. The volume injected is often equal to the volume of fluid aspirated, though some protocols use a fixed ratio (e.g., 0.1 mg OK-432 per 10 mL of aspirated fluid) with a maximum total dose (e.g., 1 mg) [1] [3] [4].
- **Catheter Management (if used):** For draining lesions like lymphoceles, a percutaneous catheter may be left in place after injection to monitor output [2].

- **Post-Session Monitoring & Evaluation**

- **Short-Term Monitoring:** Monitor patients for common, usually minor, side effects such as fever, local pain, swelling, and leukocytosis, which typically resolve in a few days with conservative management [2] [3] [4].
- **Drainage Monitoring (for catheters):** If a catheter is placed, output is monitored daily. A common threshold for considering the therapy successful and removing the catheter is a output of less than 20 mL per day [2].
- **Follow-up Imaging:** Schedule the first follow-up imaging (US or CT) at **1 to 3 months** post-procedure to objectively assess the volume reduction [1] [3].

- **Decision Point: Need for Subsequent Sessions**

- A second session is indicated if, at the follow-up evaluation, there is:

- **Insufficient shrinkage** (e.g., less than 70% volume reduction) [3] and/or persistent symptoms.
- **Recurrence** of the cyst after initial good response.
- **Persistent high drainage output** (>50 mL/day) from a catheter after the first session [2].
- The interval between sessions, based on the literature, can be as short as **one week** (for lymphoceles with a draining catheter) or several months (waiting for the full effect of the first session to manifest in ranulas) [2] [3].
- **Second and Subsequent Sessions**
 - The procedure for subsequent sessions is identical to the first.
 - After the session, the patient enters another cycle of monitoring and evaluation.
- **Endpoint of Therapy**
 - Therapy is considered complete when follow-up imaging shows a **volume reduction of >70%** (often classified as a successful treatment) and the patient's symptoms have resolved [1] [3].
 - If multiple sessions (e.g., 3-5) fail to achieve this, surgical intervention may be considered as an alternative [3].

Key Considerations for Researchers

- **Single vs. Multiple Sessions:** For well-defined, simple cysts (renal, hepatic), a **single session** is often highly effective and may be the goal [1] [4]. For more complex or recurrent fluid collections (lymphoceles, ranulas), a **multiple-session strategy** should be part of the initial experimental design [2] [3].
- **Dosage Consistency:** The dosage is typically standardized to the volume of the cyst rather than patient weight. The common formula is **0.1 mg (1 KE) of OK-432 per 10 mL of aspirated cyst fluid** [1] [4].
- **Safety Profile:** OK-432 sclerotherapy is generally safe. The most common adverse effects are transient inflammatory reactions (fever, pain, swelling), which are considered minor complications and are self-limiting [1] [2] [3].

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